

An In-depth Technical Profile of 5-Bromo-2,3'-bipyridine

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Compound of Interest

Compound Name: 5-Bromo-2,3'-bipyridine

Cat. No.: B1280967

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This technical guide provides a detailed overview of the fundamental physicochemical properties of **5-Bromo-2,3'-bipyridine**, a key building block in coordination chemistry and materials science. The document is intended for researchers, scientists, and professionals in drug development and related fields.

Physicochemical Data

The core molecular properties of **5-Bromo-2,3'-bipyridine** are summarized in the table below. This data is essential for stoichiometric calculations, analytical characterization, and experimental design.

Property	Value
Molecular Formula	C ₁₀ H ₇ BrN ₂ [1] [2] [3] [4]
Molecular Weight	235.08 g/mol [1] [2] [3] [4]
IUPAC Name	3-bromo-5-pyridin-2-ylpyridine [1] [2]
CAS Number	35989-02-7 [1] [2]

Structural and Chemical Identity

5-Bromo-2,3'-bipyridine is an organic compound featuring a bipyridine framework with a bromine atom substituted at the 5' position.[\[1\]](#) This specific substitution pattern influences its

electronic properties and steric profile, making it a versatile ligand for the synthesis of transition metal complexes.[1] The non-symmetrical nature of the 2,3'-linkage creates unique coordination geometries compared to its 2,2'-bipyridine isomer.[1]

The relationship between the compound's name, its elemental composition (formula), and its molar mass (molecular weight) is a fundamental concept in chemistry, as illustrated in the diagram below.

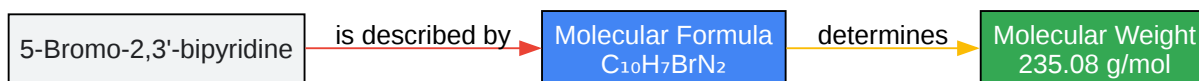


Figure 1. Conceptual Relationship of 5-Bromo-2,3'-bipyridine Properties

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Figure 1. Conceptual Relationship of **5-Bromo-2,3'-bipyridine** Properties

Experimental Considerations

Detailed experimental protocols for the use of **5-Bromo-2,3'-bipyridine** are highly application-specific. As a ligand, its use in forming metal complexes would typically involve the following general steps:

- **Solubilization:** Dissolving the ligand and a suitable metal salt in an appropriate solvent. **5-Bromo-2,3'-bipyridine** is soluble in solvents like ethanol and dichloromethane.[1]
- **Reaction:** Mixing the solutions, often with heating and stirring, to facilitate the coordination reaction.
- **Isolation and Purification:** Isolating the resulting metal complex through methods such as precipitation, crystallization, or chromatography.
- **Characterization:** Confirming the structure and purity of the new compound using analytical techniques like NMR spectroscopy, mass spectrometry, and X-ray crystallography.

Due to the nature of **5-Bromo-2,3'-bipyridine** as a synthetic building block, it is not directly associated with biological signaling pathways. Its utility in the life sciences is primarily as a component in the synthesis of larger, more complex molecules, such as metal-based

therapeutics or imaging agents, which may then be designed to interact with biological systems.

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References

- 1. Buy 5'-Bromo-2,3'-bipyridine | 35989-02-7 [smolecule.com]
- 2. 5'-Bromo-2,3'-bipyridine | C₁₀H₇BrN₂ | CID 22735181 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 5-Bromo-2,3'-bipyridine | CAS 774-53-8 | Catsyn [catsyn.com]
- 4. scbt.com [scbt.com]
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